

Personal protective equipment for handling Carcinine Hydrochloride

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Compound of Interest

Compound Name: Carcinine Hydrochloride

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Essential Safety and Handling Guide for Carcinine Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Carcinine Hydrochloride**. It outlines the necessary personal protective equipment (PPE), procedural guidance for safe handling and disposal, and summarizes key physicochemical properties. Adherence to these guidelines is essential to mitigate risks and ensure a safe laboratory environment.

Physicochemical and Safety Data

Carcinine Hydrochloride, also known as Decarboxy carnosine hydrochloride or β -Alanylhistamine dihydrochloride, is a corrosive irritant.^[1] The following table summarizes its key properties and hazard information.

| Property | Value | Reference |
|--|-------------------------------|-----------|
| Molecular Formula | $C_8H_{14}N_4O \cdot 2HCl$ | [2] |
| Molecular Weight | 255.14 g/mol | [1][2] |
| Appearance | White to beige powder | [2] |
| Solubility | >15 mg/mL in H ₂ O | [2] |
| Storage Temperature | -20°C, desiccated | [2] |
| GHS Hazard Statements | H315: Causes skin irritation | [1][2] |
| H318: Causes serious eye damage | [1][2] | |
| H335: May cause respiratory irritation | [2] | |
| Signal Word | Danger | [2] |

Personal Protective Equipment (PPE)

A cautious approach, treating **Carcinine Hydrochloride** as a potentially hazardous substance, is mandatory.[3] The following PPE is required to minimize exposure.

| PPE Category | Item | Specification |
|-----------------|---|---|
| Eye Protection | Safety goggles with side shields or face shield | Must be worn at all times to protect against splashes and airborne particles.[3] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | Inspect gloves for integrity before each use.[3] Double gloving is recommended. |
| Body Protection | Long-sleeved laboratory coat or gown | Should have a closed front and elasticized cuffs to provide a barrier against contamination. [3] |
| Respiratory | N95 mask or full-face respirator | Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust.[3] |

Operational Plan: Step-by-Step Handling Procedures

The following procedures ensure the safe handling of **Carcinine Hydrochloride** throughout the experimental workflow.[3]

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.[3]
 - Store the container in a cool, dry, and well-ventilated area, away from heat and oxidizing agents.[3]
 - The recommended storage temperature is -20°C.[2] Keep the container tightly closed when not in use.[3]
- Weighing and Solution Preparation:

- All weighing of **Carcinine Hydrochloride** powder must be conducted in a certified chemical fume hood or a balance enclosure to control dust.[\[3\]](#)
- Ensure all necessary PPE is donned correctly before weighing.[\[3\]](#)
- Use a clean spatula to carefully transfer the powder, avoiding the creation of dust.[\[3\]](#)
- When preparing solutions, add the powder to the solvent slowly to prevent splashing.[\[3\]](#)
- Experimental Use:
 - Conduct all procedures involving **Carcinine Hydrochloride** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
 - Avoid all direct contact with the substance. Do not ingest, inhale, or allow contact with skin and eyes.[\[3\]](#)
 - Mouth pipetting is strictly prohibited. Use mechanical pipetting aids.[\[3\]](#)
 - Wash hands thoroughly with soap and water immediately after handling the compound and before leaving the laboratory.[\[3\]](#)

Spill Management

In the event of a spill, immediate and appropriate action must be taken.[\[3\]](#)

- Restrict Access: Immediately cordon off the affected area to prevent the spread of the powder.[\[3\]](#)
- Wear PPE: Ensure you are wearing the appropriate PPE, including respiratory protection.[\[3\]](#)
- Containment: Gently cover the spill with absorbent paper towels to prevent the powder from becoming airborne.[\[3\]](#)
- Cleanup: Moisten the paper towels with a 70% ethanol solution and carefully wipe up the spill, working from the outside in.[\[3\]](#)

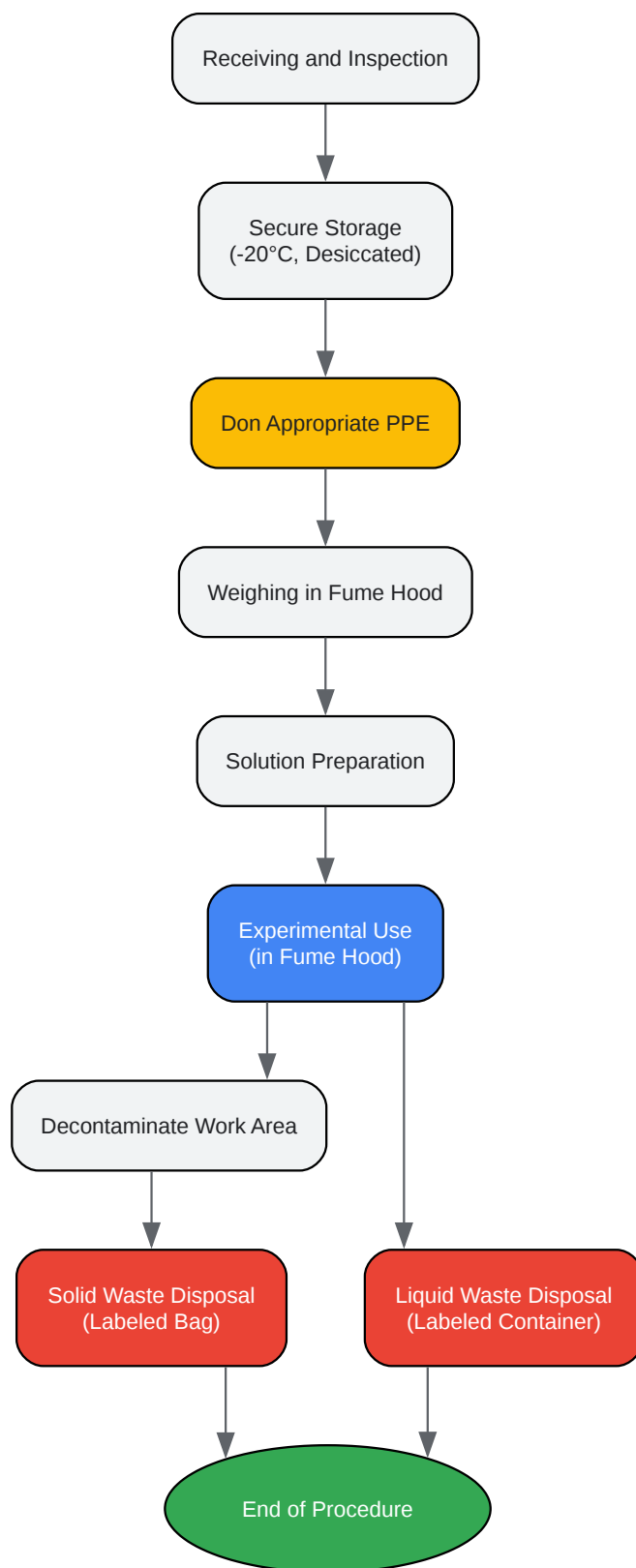
- Decontamination: Wipe the spill area again with a fresh paper towel dampened with 70% ethanol.[3]
- Disposal: Place all cleanup materials in a sealed, labeled bag and dispose of as solid chemical waste.[3]
- Wash Hands: Thoroughly wash your hands with soap and water.[3]

Disposal Plan

Proper disposal of **Carcinine Hydrochloride** and associated waste is crucial to prevent environmental contamination.

- Solid Waste: All disposable materials contaminated with **Carcinine Hydrochloride** (e.g., gloves, weigh boats, paper towels) should be placed in a clearly labeled, sealed bag and disposed of as solid chemical waste according to your institution's guidelines.[3]
- Liquid Waste: Unused solutions containing **Carcinine Hydrochloride** should be collected in a designated, labeled hazardous chemical waste container.[3] Do not empty into drains.[4]

Workflow for Safe Handling of Carcinine Hydrochloride



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Caption: Workflow for the safe handling of **Carcinine Hydrochloride**.

Experimental Protocols and Signaling Pathways

While **Carcinine Hydrochloride** has been used to study its effects on dopaminergic neuron degeneration, specific, detailed experimental protocols for its general handling are encompassed by the safety and operational plans outlined above.[2] No specific signaling pathways involving **Carcinine Hydrochloride** that would necessitate a complex diagram have been identified in the reviewed literature. Its primary known biological activity is as a selective histamine H3 antagonist.[2][5]

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